

CAS number and molecular formula of 2-bromo-2,4,4-trimethylpentane

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Compound of Interest

Compound Name: 2-bromo-2,4,4-trimethylpentane

Cat. No.: B1279443

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Technical Guide: 2-Bromo-2,4,4-trimethylpentane

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-2,4,4-trimethylpentane is a halogenated alkane that serves as a reagent and intermediate in organic synthesis. Its highly branched structure and the presence of a tertiary bromine atom influence its reactivity, making it a subject of interest in mechanistic studies. This document provides a concise overview of its chemical properties, synthesis, and potential applications based on available scientific information.

Chemical and Physical Properties

The fundamental properties of **2-bromo-2,4,4-trimethylpentane** are summarized below.

Property	Value	Source
CAS Number	62574-65-6	[1][2]
Molecular Formula	C ₈ H ₁₇ Br	[1][2]
IUPAC Name	2-bromo-2,4,4-trimethylpentane	[1]
Molecular Weight	193.12 g/mol	[1]
Synonyms	t-octyl bromide, Pentane, 2-bromo-2,4,4-trimethyl-	[2]

Synthesis of 2-Bromo-2,4,4-trimethylpentane

The primary method for the synthesis of **2-bromo-2,4,4-trimethylpentane** is through the free-radical bromination of 2,2,4-trimethylpentane (isooctane).[3] This reaction proceeds via a chain mechanism involving initiation, propagation, and termination steps.

Experimental Protocol: Free Radical Bromination

While a detailed, step-by-step experimental protocol for the synthesis of **2-bromo-2,4,4-trimethylpentane** is not readily available in the searched literature, the general procedure for free-radical bromination of an alkane can be outlined as follows. This protocol is a generalized representation and would require optimization for specific laboratory conditions.

Materials:

- 2,2,4-trimethylpentane
- Bromine (Br₂) or N-bromosuccinimide (NBS)
- A radical initiator (e.g., AIBN, benzoyl peroxide) or UV light
- An inert solvent (e.g., carbon tetrachloride - use with extreme caution due to toxicity, or a safer alternative like hexane)
- Aqueous sodium thiosulfate or sodium bisulfite solution

- Drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate)

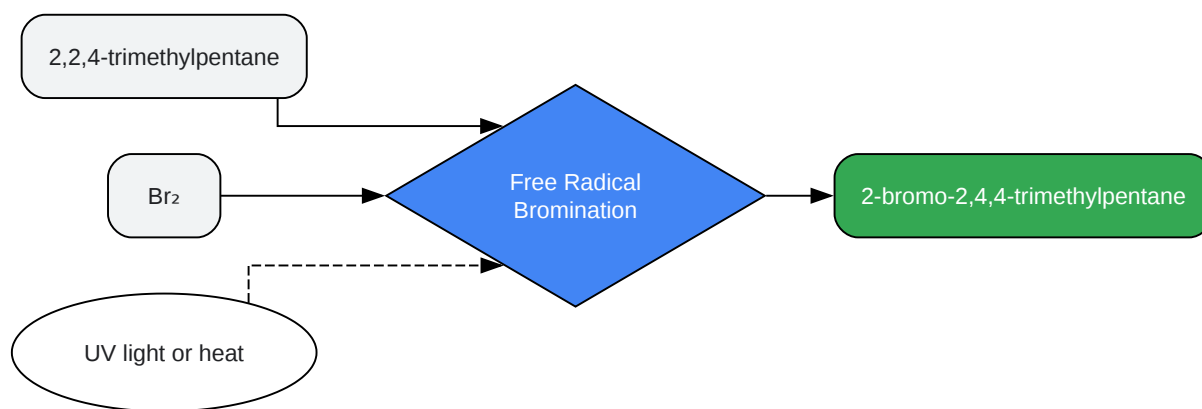
Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser, magnetic stirrer, and an addition funnel, dissolve 2,2,4-trimethylpentane in the chosen inert solvent. If using a chemical initiator, add it to the reaction mixture.
- **Initiation:** If using UV light, position the light source to irradiate the reaction vessel. If using a chemical initiator, gently heat the mixture to the appropriate temperature for the initiator's decomposition.
- **Bromination:** Slowly add the brominating agent (bromine or NBS) from the addition funnel to the reaction mixture. The reaction is often exothermic, and the rate of addition should be controlled to maintain a steady reaction temperature. The characteristic red-brown color of bromine will fade as it is consumed.
- **Work-up:** After the addition is complete and the reaction has gone to completion (as indicated by the disappearance of the bromine color), cool the mixture to room temperature.
- **Quenching:** Wash the reaction mixture with an aqueous solution of sodium thiosulfate or sodium bisulfite to remove any unreacted bromine.
- **Extraction:** Separate the organic layer. Wash it with water and then with a saturated brine solution.
- **Drying and Solvent Removal:** Dry the organic layer over an anhydrous drying agent. Filter off the drying agent and remove the solvent by rotary evaporation.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to yield pure **2-bromo-2,4,4-trimethylpentane**.

The formation of the tertiary free radical is favored due to its higher stability compared to primary or secondary radicals, leading to **2-bromo-2,4,4-trimethylpentane** as the major product.^[3]

Reaction Pathway

The synthesis of **2-bromo-2,4,4-trimethylpentane** from 2,2,4-trimethylpentane via free radical bromination can be visualized as follows:



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References

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